

In-Depth Technical Guide to 5-Cyanosalicylaldehyde

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Compound of Interest

Compound Name: *4-Formyl-3-hydroxybenzonitrile*

Cat. No.: *B1338046*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of 5-Cyanosalicylaldehyde (also known as 3-Formyl-4-hydroxybenzonitrile or 2-hydroxy-5-cyanobenzaldehyde), a versatile aromatic compound with significant potential in research and development, particularly in the fields of medicinal chemistry and materials science. This document summarizes its physicochemical properties, provides a detailed experimental protocol for its synthesis, and explores its reactivity and potential applications.

Core Properties and Data

5-Cyanosalicylaldehyde is a substituted salicylaldehyde characterized by the presence of a nitrile (-C≡N) group at the 5-position of the benzene ring. This electron-withdrawing group, in conjunction with the hydroxyl and aldehyde functionalities, imparts unique chemical characteristics to the molecule.

Physicochemical Properties

Quantitative data for 5-Cyanosalicylaldehyde (CAS No: 74901-29-4) is summarized in the table below. It is important to note that while the melting point is an experimentally determined value, other parameters are currently based on predictive models.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₈ H ₅ NO ₂	[2] [3]
Molecular Weight	147.13 g/mol	[2] [3]
CAS Number	74901-29-4	[2] [3]
Melting Point	147 °C	[1]
Boiling Point (Predicted)	241.4 ± 25.0 °C	[1]
Density (Predicted)	1.32 ± 0.1 g/cm ³	[1]
pKa (Predicted)	6.05 ± 0.18	[1]
Appearance	Off-white to light yellow solid	[1]

Experimental Protocols

Synthesis of 5-Cyanosalicylaldehyde

A common synthetic route to 5-Cyanosalicylaldehyde involves the demethylation of 5-cyano-2-methoxybenzaldehyde. The following protocol is a representative method for its preparation.[\[2\]](#) [\[4\]](#)

Materials:

- 5-cyano-2-methoxybenzaldehyde
- Lithium chloride (LiCl)
- N,N-dimethylformamide (DMF)
- Aqueous acidic potassium sulfate solution
- Ethyl acetate
- Water
- Saturated sodium chloride solution

Procedure:

- To a solution of 5-cyano-2-methoxybenzaldehyde (31.08 g) in N,N-dimethylformamide (500 mL), add lithium chloride (24.52 g).[2][4]
- Heat the reaction mixture to reflux for 2 hours.
- After cooling, remove the solvent by rotary evaporation.
- Dissolve the residue in an aqueous acidic potassium sulfate solution.
- Extract the aqueous solution with ethyl acetate.
- Wash the organic phase sequentially with water and a saturated sodium chloride solution.[2][4]
- Dry the organic phase over a suitable drying agent (e.g., anhydrous sodium sulfate), filter, and concentrate under reduced pressure to yield the crude product.
- Further purification can be achieved by recrystallization to obtain 2-hydroxy-5-cyanobenzaldehyde.[4]

This procedure has been reported to yield approximately 24.5 g of the target product, which corresponds to an 86% yield.[2][4]

Reactivity and Potential Applications

The chemical structure of 5-Cyanoosalicylaldehyde, featuring aldehyde, hydroxyl, and cyano groups, makes it a valuable intermediate in organic synthesis.

Reactivity:

- **Aldehyde Group:** The aldehyde functionality is a reactive site for nucleophilic addition and condensation reactions. It can readily react with amines to form Schiff bases, which are widely studied in medicinal chemistry for their diverse biological activities.
- **Hydroxyl Group:** The phenolic hydroxyl group can undergo etherification and esterification reactions. Its acidity is influenced by the electron-withdrawing cyano group.

- Cyano Group: The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, providing pathways to a variety of other functionalized derivatives.

Applications:

While specific applications of 5-Cyanosalicylaldehyde are still emerging, its structural motifs are found in compounds with interesting biological and material properties.

- Drug Discovery: Salicylaldehyde-based compounds have been investigated as covalent inhibitors of enzymes. For instance, salicylaldehyde derivatives have been designed to target specific lysine residues in proteins, such as the RNA demethylase ALKBH5, which is implicated in cancer.^[5] The unique electronic properties of 5-Cyanosalicylaldehyde make it an attractive scaffold for the design of novel therapeutic agents.
- Fluorescent Probes: The salicylaldehyde core is a common component in the design of fluorescent probes for the detection of metal ions and other analytes. Schiff bases derived from substituted salicylaldehydes can exhibit "turn-on" fluorescence upon binding to specific ions.^[6] The cyano group in 5-Cyanosalicylaldehyde could potentially modulate the photophysical properties of such probes.
- Materials Science: Aromatic compounds with cyano groups are of interest in materials science for their potential applications in organic electronics and nonlinear optics.

Signaling Pathways and Logical Relationships

The specific role of 5-Cyanosalicylaldehyde in modulating signaling pathways is an active area of research. However, the broader class of salicylaldehyde derivatives and related phenolic compounds are known to interact with various cellular signaling cascades. For example, plant-derived natural products with phenolic structures can modulate pathways involved in cancer, such as the PI3K/Akt/mTOR and NF-κB pathways.^{[7][8]}

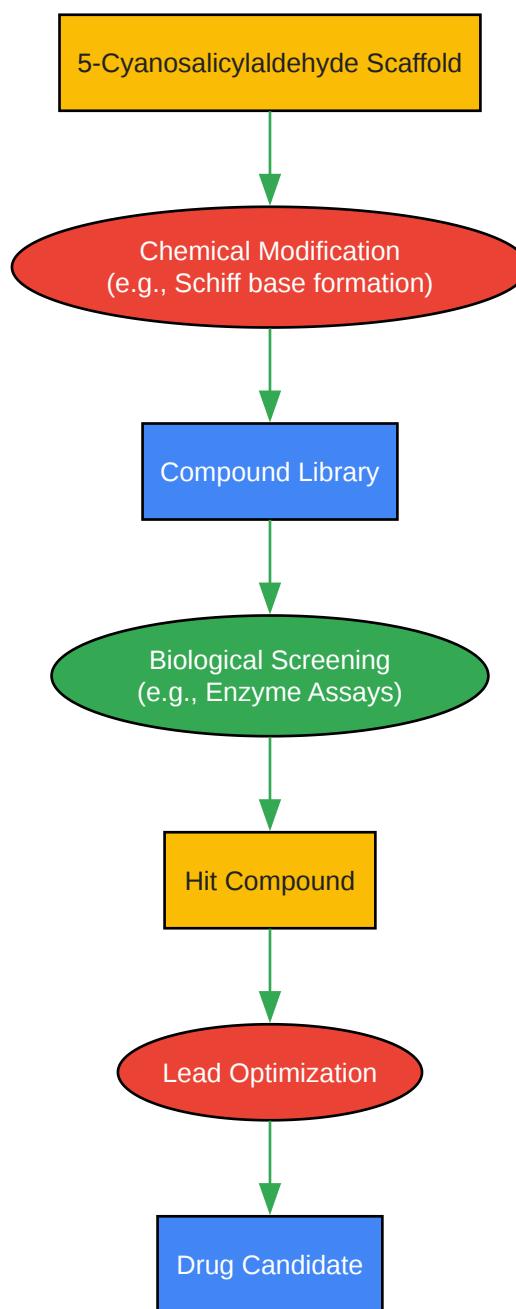
The synthesis of 5-Cyanosalicylaldehyde can be represented by the following workflow:



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Synthesis workflow for 5-Cyanoisalicylaldehyde.

A potential application of 5-Cyanoisalicylaldehyde in drug discovery involves its use as a scaffold for developing enzyme inhibitors. The logical relationship for this process is outlined below:

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Logical workflow for drug discovery using 5-Cyanosalicylaldehyde.

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